

# An In-depth Technical Guide to the Chemical Properties of Methyl Pentanimidate

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## Compound of Interest

Compound Name: Methyl pentanimidate

Cat. No.: B3061150

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## Introduction

**Methyl pentanimidate**, also known as methyl pentanimidoate, is an organic compound belonging to the imidate (or imino ether) class.<sup>[1]</sup> Imidates are characterized by the functional group  $R-C(=NR')OR''$ , making them structural analogs of esters where the carbonyl oxygen is replaced by an imino group.<sup>[1]</sup> **Methyl pentanimidate** serves as a valuable intermediate in organic synthesis, particularly in the construction of nitrogen-containing heterocyclic compounds that are foundational to many pharmaceutical agents.<sup>[1][2]</sup> Its utility stems from the dual reactivity of the imidate group: the electrophilic nature of the imine carbon and the nucleophilic character of the nitrogen atom.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and experimental protocols associated with **methyl pentanimidate**.

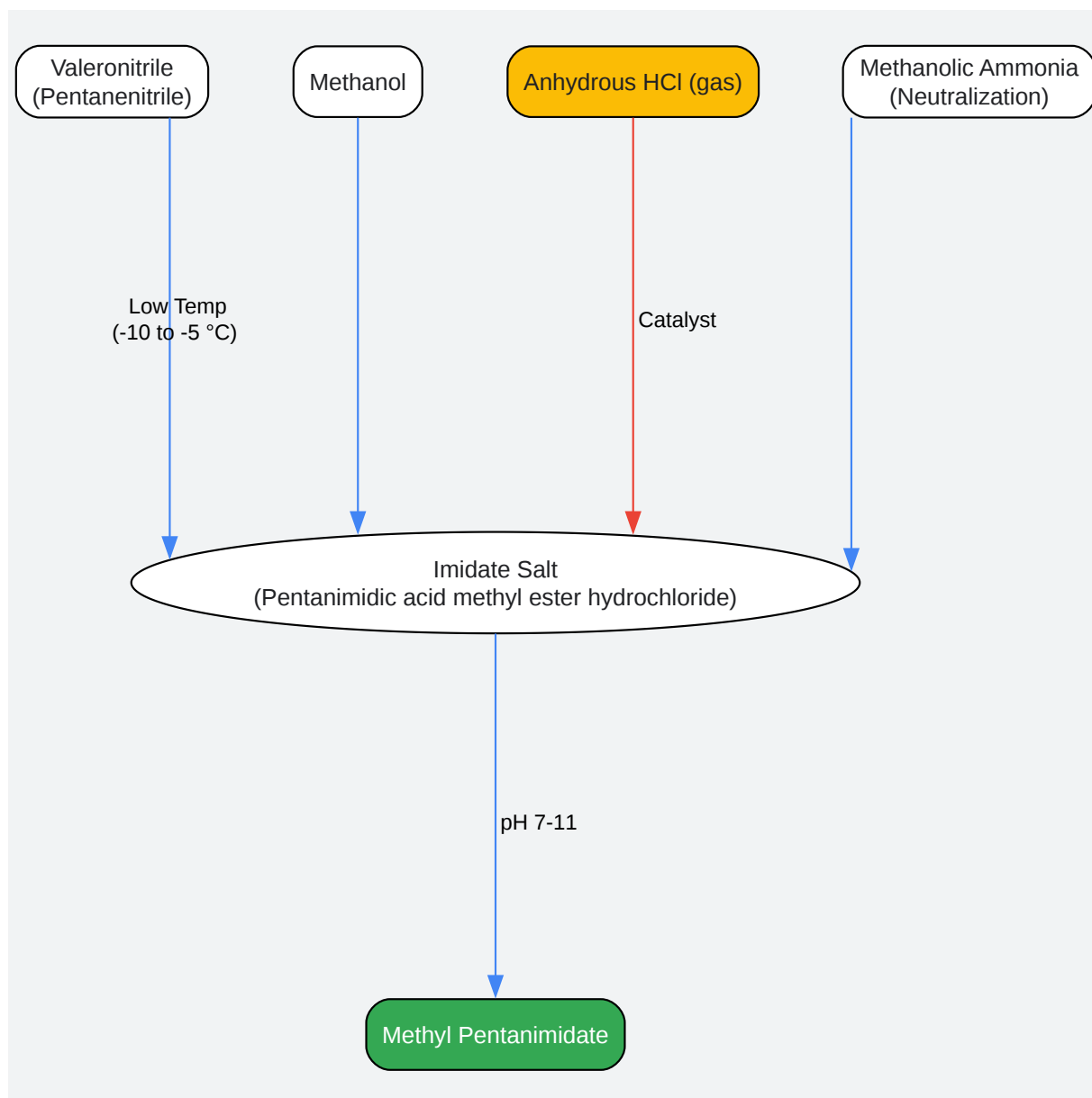
## Chemical and Physical Properties

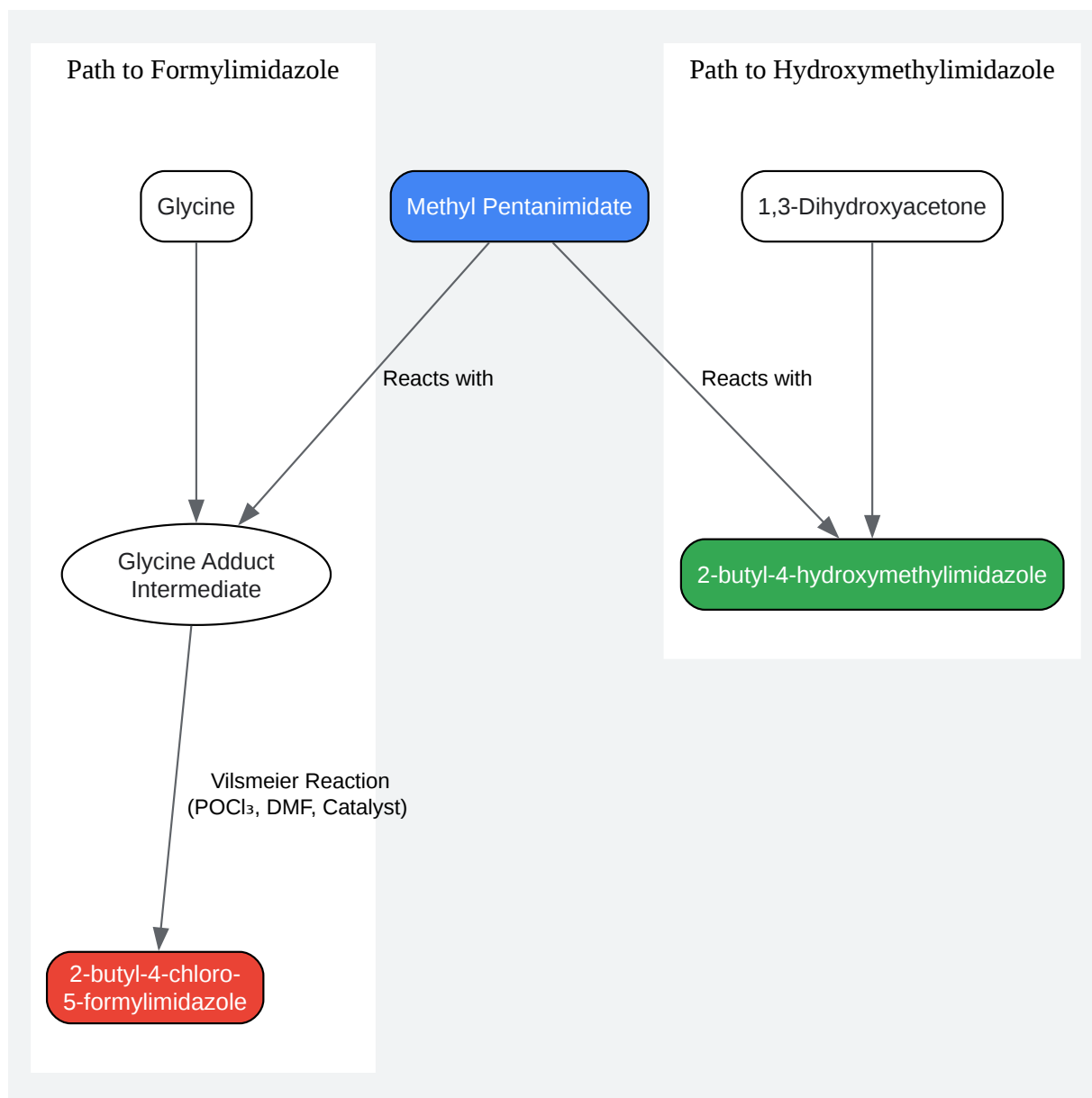
**Methyl pentanimidate** is a semi-solid compound at room temperature.<sup>[2]</sup> Quantitative data for **methyl pentanimidate** is summarized in the table below. It is important to note that several physical properties are predicted values derived from computational models.

Property	Value	Source
IUPAC Name	methyl pentanimidate	[3]
CAS Number	57246-71-6	[3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[3][5][6]
Molecular Weight	115.17 g/mol	[3][5]
Boiling Point	114.4 ± 23.0 °C (Predicted)	[5]
Density	0.88 ± 0.1 g/cm <sup>3</sup> (Predicted)	[5]
pKa	8.08 ± 0.70 (Predicted)	[5]
InChI Key	DIFSGQKADHEBAI- UHFFFAOYSA-N	[3]
SMILES	CCCCC(=N)OC	[3]

## Synthesis of Methyl Pentanimidate

The primary method for synthesizing **methyl pentanimidate** is the Pinner reaction.[1] This reaction involves the acid-catalyzed addition of an alcohol to a nitrile.[1] In the case of **methyl pentanimidate**, valeronitrile (pentanenitrile) is treated with methanol in the presence of anhydrous hydrogen chloride.[1][2]





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